

# Validating the Binding Specificity of Muc5AC-13 Antibodies: A Comparative Guide

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## Compound of Interest

Compound Name: Muc5AC-13

Cat. No.: B15137942

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For researchers, scientists, and drug development professionals, the accurate detection and quantification of Mucin 5AC (MUC5AC) is critical in studies related to respiratory diseases, gastrointestinal pathologies, and cancer. The monoclonal antibody **Muc5AC-13**, specifically the 1-13M1 clone, is a key reagent for this purpose. This guide provides a comprehensive comparison of **Muc5AC-13** with other available antibodies, supported by experimental data and detailed protocols to aid in the validation of its binding specificity.

## Comparison of Muc5AC-13 (1-13M1) with Alternative Antibodies

The selection of an appropriate antibody is paramount for reliable and reproducible results. The following table summarizes the key features of the **Muc5AC-13** (1-13M1) clone and compares it with other commonly used monoclonal antibodies against MUC5AC.

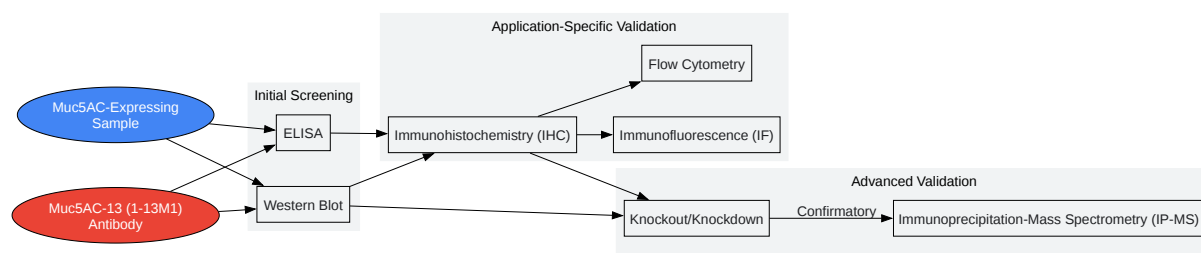
Feature	Muc5AC-13 (Clone 1-13M1)	Muc5AC (Clone 9-13M1)	Muc5AC (Clone 45M1)	Muc5AC (Clone CLH2)
Host Species	Mouse	Mouse	Mouse	Mouse
Isotype	IgG1, kappa	IgG1, kappa	IgG1	IgG1
Immunogen	M1 mucin preparation from ovarian mucinous cyst fluid	M1 mucin preparation from ovarian mucinous cyst fluid	M1 mucin preparation from ovarian mucinous cyst fluid	Synthetic tandem repeat peptide of MUC5AC
Epitope	Peptide core of MUC5AC. Destroyed by $\beta$ -mercaptoethanol.	N-terminal cysteine-rich part of the MUC5AC peptide core. Destroyed by $\beta$ -mercaptoethanol. <a href="#">[1]</a>	C-terminal cysteine-rich part of the MUC5AC peptide core. Destroyed by $\beta$ -mercaptoethanol.	Tandem repeat of MUC5AC. Recognizes glycosylated and unglycosylated forms. <a href="#">[2]</a> <a href="#">[3]</a>
Validated Applications	ELISA, Flow Cytometry, IHC <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	ELISA, Flow Cytometry, IF <a href="#">[7]</a> <a href="#">[8]</a>	WB, IHC, ICC/IF <a href="#">[9]</a> <a href="#">[10]</a>	IHC, Flow Cytometry, WB, ELISA, IP <a href="#">[2]</a> <a href="#">[3]</a>
Species Reactivity	Human, Bovine, Chicken, Cat, Mouse, Non-human primate, Rabbit, Rat <a href="#">[4]</a>	Human <a href="#">[7]</a>	Human, Mouse, Rat, Chicken, Cat, Rabbit, Porcine, Non-human primate <a href="#">[9]</a> <a href="#">[10]</a>	Human <a href="#">[2]</a>
Supplier Examples	Bio-Rad, Biotium, Thermo Fisher Scientific	Abeomics, GeneTex	Thermo Fisher Scientific, Novus Biologicals	Abcam, Merck Millipore

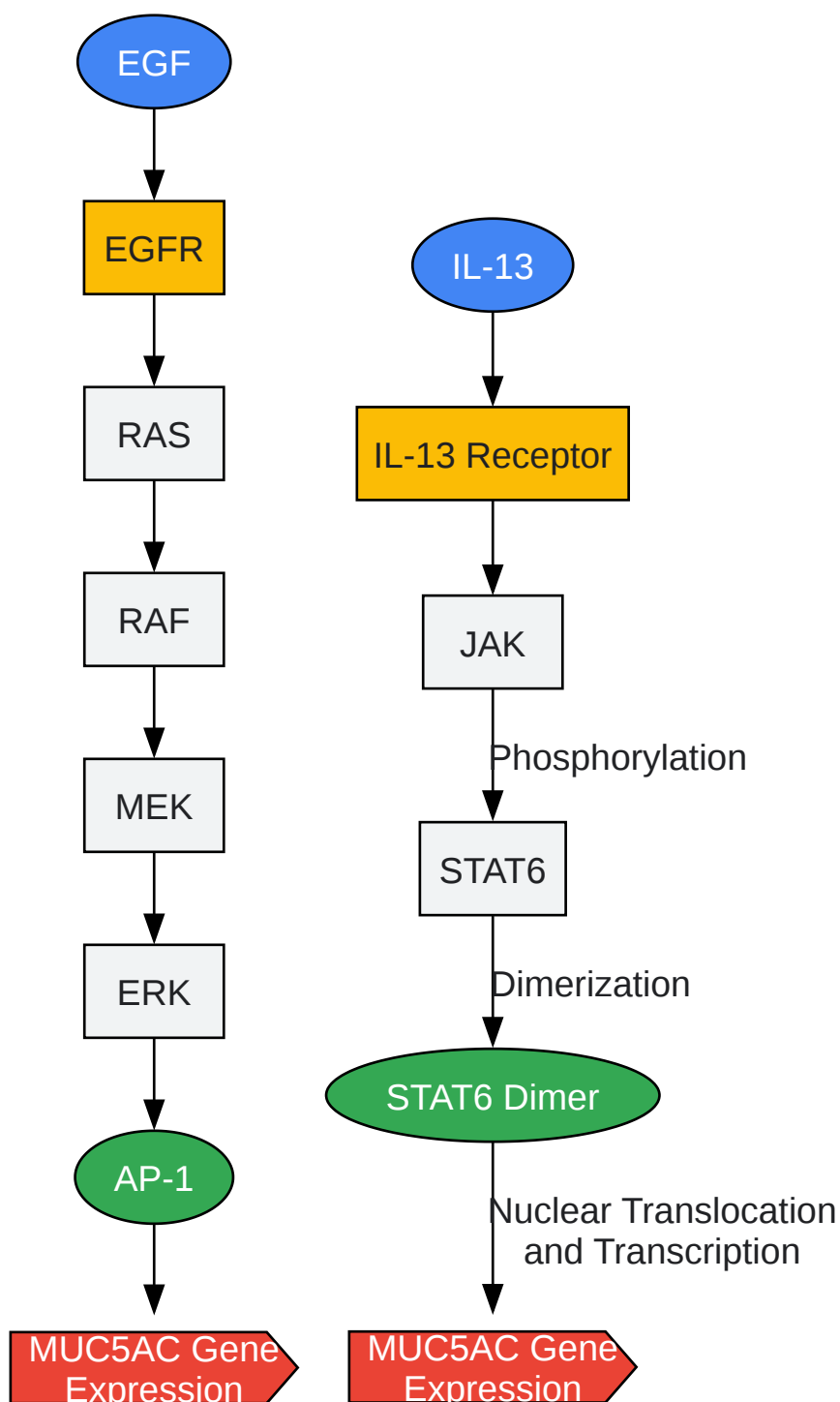
## Experimental Validation of Muc5AC-13 (1-13M1) Specificity

To ensure the binding specificity of the **Muc5AC-13** (1-13M1) antibody, a series of validation experiments are recommended. Below are detailed protocols for key applications.

## Experimental Workflow for Antibody Validation

The following diagram illustrates a general workflow for validating antibody specificity, incorporating multiple recommended techniques.





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